

No Published Data on the Bioactivity of Dodovisone B Prevents Cross-Lab Validation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dodovisone B*

Cat. No.: B593475

[Get Quote](#)

A comprehensive search of scientific literature and chemical databases reveals that while the compound **Dodovisone B** has been isolated, there is currently no published research detailing its specific biological activities. This absence of foundational data makes a cross-validation of its bioactivity in different laboratories impossible at this time.

Dodovisone B is an isoprenylated flavonoid that has been identified and isolated from the aerial parts of *Dodonaea viscosa*, a plant known for its traditional medicinal uses.^{[1][2]} The compound is listed by several chemical suppliers, and its chemical structure and CAS number (1616683-51-2) are available.^{[3][4][5][6][7]}

However, a thorough review of scientific databases yields no studies investigating the specific bioactivity of **Dodovisone B**. Research on *Dodonaea viscosa* has led to the isolation and characterization of numerous other compounds, including flavonoids and clerodane diterpenoids, with some exhibiting anti-inflammatory, antibacterial, and antiproliferative effects.^{[8][9][10][11][12]} For instance, studies have explored the anti-inflammatory properties of hautriwaic acid and the antibacterial and anticancer potential of other compounds extracted from the plant.^{[10][12]}

The process of cross-validation in pharmacology and drug discovery is crucial for verifying the reproducibility and reliability of experimental findings. This involves multiple independent laboratories conducting the same experiments to ensure that the observed biological effects of a compound are consistent. Without initial published data on the bioactivity of **Dodovisone B**, there is no basis upon which such validation studies can be performed.

Therefore, any guide on the cross-validation of **Dodovisone B**'s bioactivity cannot be created at this time due to the lack of primary research on its biological effects. Further investigation into the potential therapeutic properties of **Dodovisone B** is required before any cross-laboratory validation can be meaningful.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Dodovisone B | CAS:1616683-51-2 | Manufacturer ChemFaces [chemfaces.com]
- 3. Dodovisone B CAS#: 1616683-51-2 [m.chemicalbook.com]
- 4. Dodovisone B | 1616683-51-2 [chemicalbook.com]
- 5. angenechemical.com [angenechemical.com]
- 6. theclinivex.com [theclinivex.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. integrativebiology.ac.cn [integrativebiology.ac.cn]
- 9. Clerodane diterpenoids from Dodonaea viscosa and their inhibitory effects on ATP citrate lyase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. jstage.jst.go.jp [jstage.jst.go.jp]
- 12. Bioactive Compounds from Dodonaea viscosa Flowers: Potent Antibacterial and Antiproliferative Effects in Breast Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [No Published Data on the Bioactivity of Dodovisone B Prevents Cross-Lab Validation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593475#cross-validation-of-dodovisone-b-bioactivity-in-different-labs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com